

Preparing Stock Solutions of CNI-1493 (Semapimod) for Experimental Use

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Compound of Interest

Compound Name: CNI103

Cat. No.: B15574460

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

CNI-1493, also known as Semapimod, is a tetravalent guanylylhydrazone with potent anti-inflammatory properties. It is an investigational drug that has been shown to inhibit the production of proinflammatory cytokines, including tumor necrosis factor-alpha (TNF- α), interleukin-1 β (IL-1 β), and interleukin-6 (IL-6)[1]. Mechanistically, CNI-1493 inhibits the p38 MAPK signaling pathway and nitric oxide synthesis in macrophages[1]. It also modulates Toll-like receptor 4 (TLR4) signaling, with an IC50 of approximately 0.3 μ M[1][2]. These characteristics make CNI-1493 a valuable tool for research in inflammation, immunology, and various autoimmune and inflammatory disorders.

This document provides a detailed protocol for the preparation of CNI-1493 stock solutions for use in both in vitro and in vivo experiments.

Quantitative Data Summary

For ease of reference, the key quantitative data for CNI-1493 (Semapimod tetrahydrochloride) is summarized in the table below.

Property	Value	Notes
Synonyms	Semapimod, CNI-1493 tetrahydrochloride	
Molecular Formula	C34H56Cl4N18O2	[3]
Molar Mass	890.75 g/mol	[3]
Solubility in Water	2.17 mg/mL (2.44 mM)	Solubility can be enhanced with ultrasonication and warming to 60°C[1].
In Vitro IC50 (TLR4 signaling)	~0.3 µM	[1][2]
In Vitro IC50 (gp96 ATPase activity)	~0.2-0.4 µM	[1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	Store in sealed, light-protected aliquots[1].

Experimental Protocols

Materials

- CNI-1493 (Semapimod tetrahydrochloride) powder
- Sterile, nuclease-free water (for in vitro experiments)
- Appropriate vehicle for in vivo experiments (e.g., sterile saline)
- Sterile conical tubes (1.5 mL, 15 mL, 50 mL)
- Sterile serological pipettes
- Calibrated micropipettes and sterile filter tips
- Vortex mixer
- Water bath or heat block

- Ultrasonic bath
- 0.22 µm sterile syringe filters
- Sterile syringes
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM Stock Solution in Water (for in vitro use)

This protocol describes the preparation of a 10 mM stock solution of CNI-1493 in water.

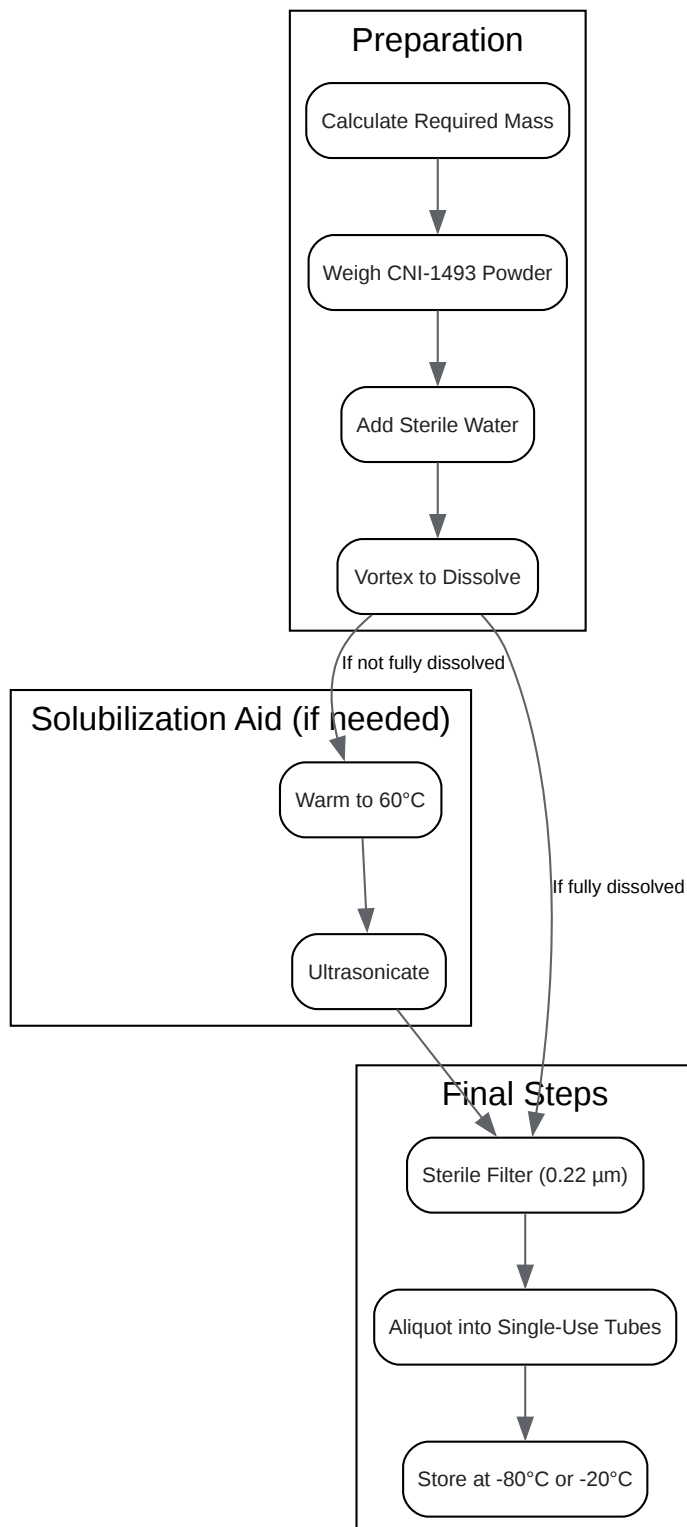
- Calculate the required mass:
 - For 1 mL of a 10 mM stock solution, the required mass of CNI-1493 (molar mass = 890.75 g/mol) is 8.91 mg.
 - Calculation: $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 890.75 \text{ g/mol} = 0.00891 \text{ g} = 8.91 \text{ mg}$.
- Weighing the compound:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh 8.91 mg of CNI-1493 powder and transfer it to the microcentrifuge tube.
- Dissolution:
 - Add 1 mL of sterile, nuclease-free water to the tube containing the CNI-1493 powder.
 - Vortex the tube for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, proceed to the next steps.
- Aiding Dissolution (if necessary):
 - Warm the solution to 60°C in a water bath or heat block for 5-10 minutes[1].

- Alternatively, or in combination with warming, place the tube in an ultrasonic bath for 10-15 minutes[1].
- Visually inspect the solution to ensure complete dissolution.
- Sterilization:
 - Once the CNI-1493 is completely dissolved, sterilize the stock solution by filtering it through a 0.22 μ m sterile syringe filter into a new sterile tube[1].
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 20 μ L, 50 μ L) in sterile microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles[1].
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and storage temperature.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month)[1]. Protect from light.

Visualizations

Experimental Workflow: CNI-1493 Stock Solution Preparation

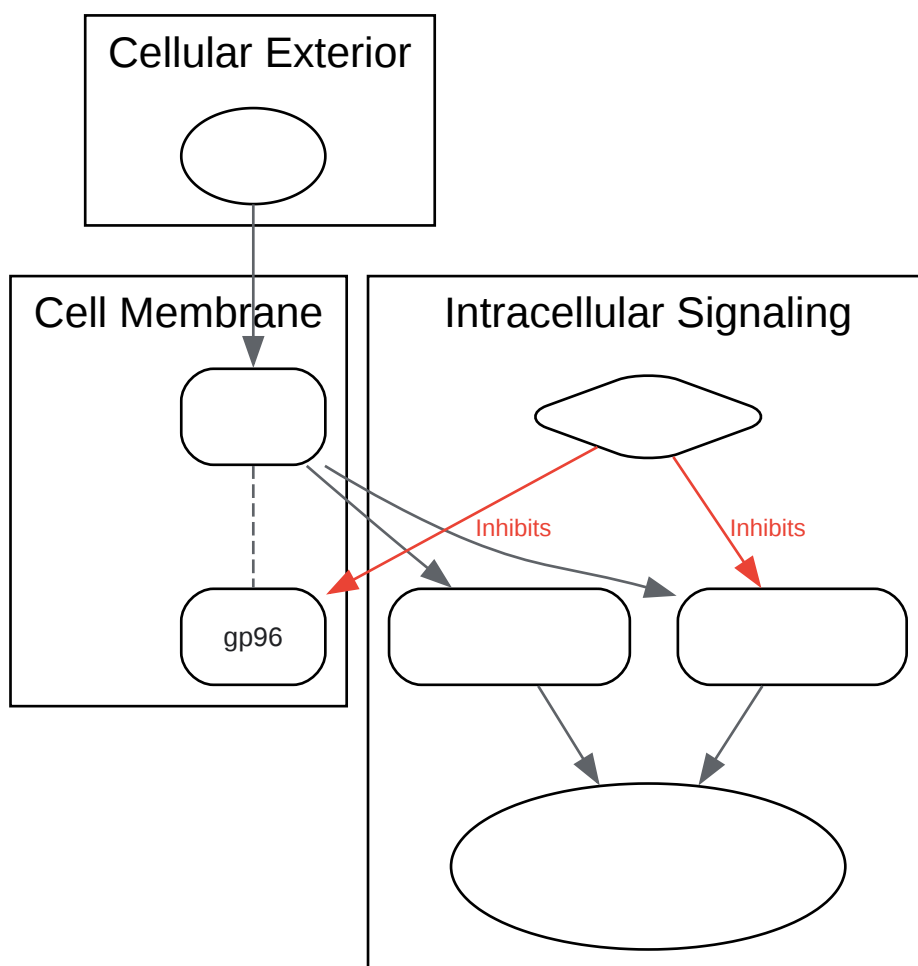
Workflow for Preparing CNI-1493 Stock Solution

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Caption: Workflow for preparing a CNI-1493 stock solution.

Signaling Pathway: Simplified Overview of CNI-1493 Mechanism of Action

Simplified Signaling Pathway of CNI-1493 Action



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Caption: CNI-1493 inhibits inflammatory signaling pathways.

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